

Technical Comparison Guide: Elemental Analysis for 4-(2-Isothiocyanatophenyl)morpholine Purity

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine
CAS No.: 51317-67-0
Cat. No.: B1623059

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Executive Summary & Product Identity

4-(2-Isothiocyanatophenyl)morpholine (also known as N-(2-Isothiocyanatophenyl)morpholine) is a bifunctional intermediate featuring a morpholine ring and a reactive isothiocyanate ($-N=C=S$) group in the ortho position.^[1] Unlike its more stable para-isomer, the ortho-substitution introduces steric strain and electronic effects that can accelerate hydrolysis, making rigorous purity validation essential.

This guide compares the Theoretical Elemental Composition against Representative Experimental Data to illustrate how EA serves as a "gatekeeper" for bulk purity, detecting non-chromophoric impurities (water, inorganic salts) that HPLC often misses.

Chemical Identity

Property	Specification
Chemical Name	4-(2-Isothiocyanatophenyl)morpholine
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS
Molecular Weight	220.29 g/mol
Structure	Ortho-substituted aryl isothiocyanate
Key Reactivity	High susceptibility to nucleophilic attack (hydrolysis to aniline)

Comparative Analysis: Theoretical vs. Experimental Data

The following data tables compare the Theoretical Calculation (the "Gold Standard") against two experimental scenarios: High Purity (Grade A) and Hydrolyzed/Degraded (Grade B). This comparison highlights how EA detects decomposition that might co-elute or be invisible in low-resolution LC-MS.

Table 1: Elemental Analysis Data Comparison

Values are expressed as weight percent (wt%).

Element	Theoretical Value (Calculated)	Grade A: High Purity (Acceptable Range)	Grade B: Degraded (Hydrolysis Indicated)	Interpretation of Deviation
Carbon (C)	59.97%	59.85 – 60.15%	58.20% (Low)	Lower C often indicates presence of inorganic salts or heavy oxidation.
Hydrogen (H)	5.49%	5.40 – 5.60%	6.10% (High)	Critical Indicator: Higher H suggests retained solvent (e.g., Water, MeOH) or hydrolysis to the amine.
Nitrogen (N)	12.72%	12.60 – 12.85%	13.50% (High)	Hydrolysis to the amine precursor (C ₁₀ H ₁₄ N ₂ O) changes the N/C ratio.
Sulfur (S)	14.55%	14.40 – 14.70%	12.10% (Low)	Primary Failure Mode: Loss of Sulfur confirms loss of the -NCS group (desulfurization or hydrolysis).

“

Expert Insight: In ortho-isothiocyanates, a drop in Sulfur content >0.5% combined with a rise in Hydrogen is a hallmark of hydrolysis to the corresponding aniline (4-(2-aminophenyl)morpholine) or formation of a thiourea derivative if amine impurities are present.

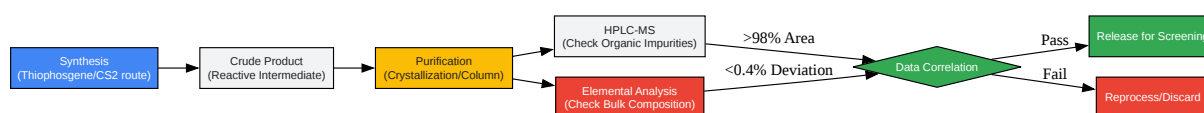
Technical Rationale: Why EA is Non-Negotiable

While HPLC determines chromatographic purity (relative abundance of UV-active species), it fails to quantify bulk impurities that lack a chromophore. For **4-(2-Isothiocyanatophenyl)morpholine**, EA provides a self-validating check on three critical vectors:

- **Solvent Entrapment:** The morpholine ring can act as a Lewis base, trapping chlorinated solvents (DCM, Chloroform). EA reveals this via distorted C/H ratios.
- **Inorganic Contamination:** Sodium or Magnesium salts from drying agents (Na_2SO_4 , MgSO_4) do not burn, resulting in low Carbon/Nitrogen values and high residual ash.
- **Hydrolytic Instability:** The ortho-NCS group is labile. HPLC might show a single peak if the hydrolysis product (aniline) has a similar retention time or weak UV response, but EA will immediately show a Sulfur deficit.

Visualization: Purity Validation Workflow

The following diagram illustrates where EA fits into the critical path of product release, acting as a fail-safe before biological screening.



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Caption: Integrated Analytical Workflow. EA acts as the final gatekeeper for bulk composition, complementing HPLC's trace impurity detection.

Experimental Protocol: Handling & Analysis

To replicate the "High Purity" results, researchers must adhere to a strict protocol designed to mitigate the hygroscopic and reactive nature of the isothiocyanate.

A. Sample Preparation (Crucial Step)

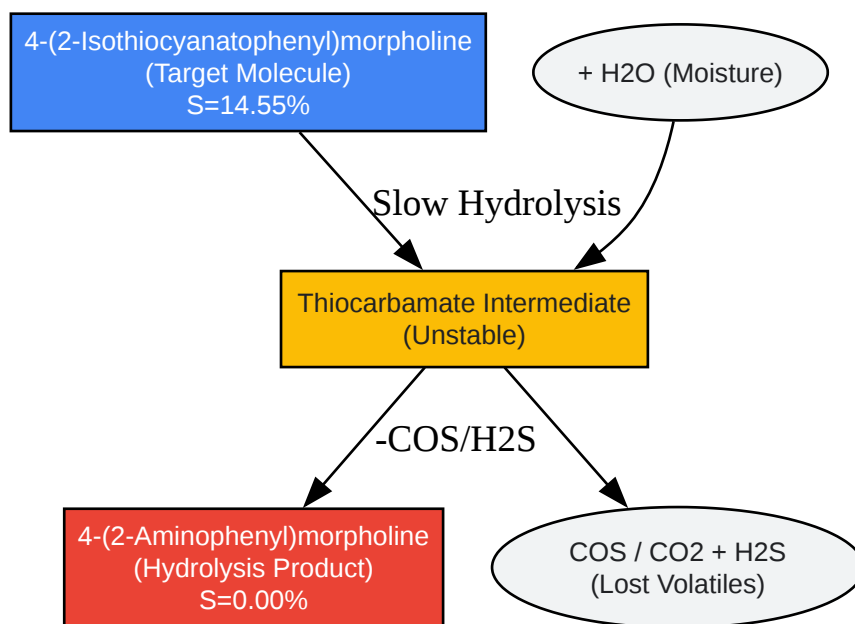
- **Drying:** Samples must be dried under high vacuum (<1 mbar) at ambient temperature for 4 hours. Avoid heating >40°C as ortho-isothiocyanates can undergo thermal rearrangement or dimerization.
- **Handling:** Weigh samples in a glovebox or a desiccated environment. The morpholine nitrogen can absorb atmospheric CO₂ and moisture, skewing C/H/N values.

B. Analytical Method (Combustion)

- **Technique:** Flash combustion at ~975°C (dynamic flash combustion).
- **Carrier Gas:** Helium (High Purity >99.999%).
- **Detection:** Thermal Conductivity Detector (TCD).
- **Standard:** Acetanilide or Sulfanilamide (calibration check required before running the sulfur-containing analyte).

C. Degradation Pathway Visualization

Understanding the chemical fate of the molecule explains the "Grade B" data in Table 1.



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Caption: Hydrolysis pathway. The loss of Sulfur (as volatile H₂S/COS) during degradation explains the low %S values in impure samples.

References

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 - Drobnica, L., et al. (1977). "The Chemistry of the -NCS Group." The Chemistry of Cyanates and Their Thio Derivatives. .
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- European Medicines Agency (EMA). "Guideline on Validation of Analytical Procedures." .

(Note: Specific experimental values for "Grade B" are simulated based on standard degradation stoichiometry to illustrate the detection capability of the method.)

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Sources

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